

Personal protective equipment for handling CBS1117

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CBS1117

Cat. No.: B3182623

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Essential Safety and Handling Guide for CBS1117

For Immediate Reference by Laboratory Personnel

This document provides critical safety and logistical information for the handling and disposal of **CBS1117**, a virus entry inhibitor. Adherence to these procedures is essential to ensure the safety of laboratory personnel and the integrity of research outcomes.

Hazard Identification and Personal Protective Equipment (PPE)

CBS1117 is a chemical compound that is harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. The primary routes of exposure are oral ingestion, skin contact, and eye contact. Therefore, stringent adherence to PPE protocols is mandatory.

Chemical Hazard Summary

Hazard Classification	Description	Precautionary Statements
Acute Oral Toxicity	Category 4: Harmful if swallowed ^[1] .	P264: Wash skin thoroughly after handling. ^[1] P270: Do not eat, drink or smoke when using this product. ^[1] P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. ^[1] P330: Rinse mouth.
Acute Aquatic Toxicity	Category 1: Very toxic to aquatic life.	P273: Avoid release to the environment. P391: Collect spillage.
Chronic Aquatic Toxicity	Category 1: Very toxic to aquatic life with long lasting effects.	P501: Dispose of contents/container to an approved waste disposal plant.

Recommended Personal Protective Equipment (PPE)

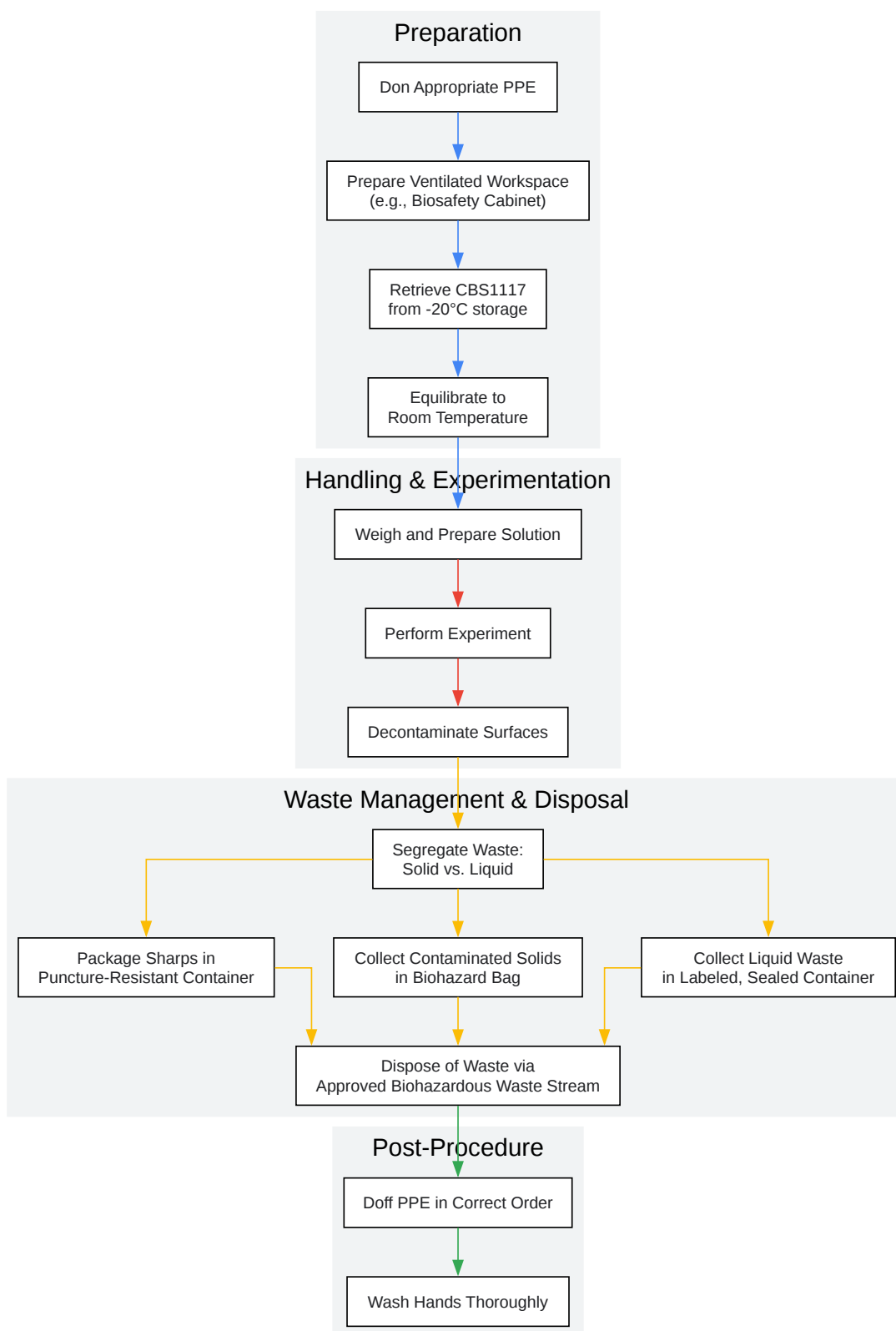
Given that **CBS1117** is an antiviral agent often used in the context of influenza virus research, PPE recommendations must account for both chemical and biological hazards. The following PPE is required:

- Respiratory Protection: A NIOSH-approved N95 or higher filtering facepiece respirator should be worn to protect against inhalation of aerosols.
- Eye Protection: Properly fitted, unvented or indirectly vented safety goggles are necessary to prevent splashes. A face shield may be worn in addition to goggles for enhanced protection.
- Hand Protection: Disposable nitrile or neoprene gloves are required. Gloves should be changed frequently, especially if contaminated.
- Protective Clothing: A disposable gown or fluid-resistant coveralls should be worn to protect skin and clothing.

- Foot Protection: Disposable shoe covers or dedicated, disinfectable laboratory shoes are required.

Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **CBS1117**, from preparation to disposal, to minimize exposure risk.



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References

- 1. CBS-1117|959245-08-0|MSDS [dcchemicals.com]
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